

Navigating the Safe Disposal of GSK2200150A: A Procedural Guide

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Compound of Interest

Compound Name: GSK2200150A

Cat. No.: B10798360

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For researchers, scientists, and drug development professionals handling **GSK2200150A**, a potent anti-tuberculosis agent, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility.[1] This guide provides essential, step-by-step procedures for the safe handling and disposal of **GSK2200150A**, aligning with established safety protocols for laboratory chemical waste.

Core Hazards and Safety Profile

GSK2200150A is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[2] Understanding these hazards is fundamental to implementing the correct disposal pathway. The compound's material safety data sheet (MSDS) is the primary source of safety information and should always be consulted before handling.

Key Hazard Information:

Hazard Classification	GHS Code	Description
Acute toxicity, Oral	H302	Harmful if swallowed.[2]
Acute aquatic toxicity	H400	Very toxic to aquatic life.[2]
Chronic aquatic toxicity	H410	Very toxic to aquatic life with long lasting effects.[2]

Personal Protective Equipment (PPE)

Before initiating any disposal procedures, it is imperative to be outfitted with the appropriate personal protective equipment to minimize exposure risks.

Recommended PPE:

- Eye Protection: Safety goggles with side-shields.[2]
- Hand Protection: Protective gloves.
- Body Protection: Impervious clothing.[2]
- Respiratory Protection: A suitable respirator should be used if ventilation is inadequate or if dusts are generated.[2]

Step-by-Step Disposal Protocol

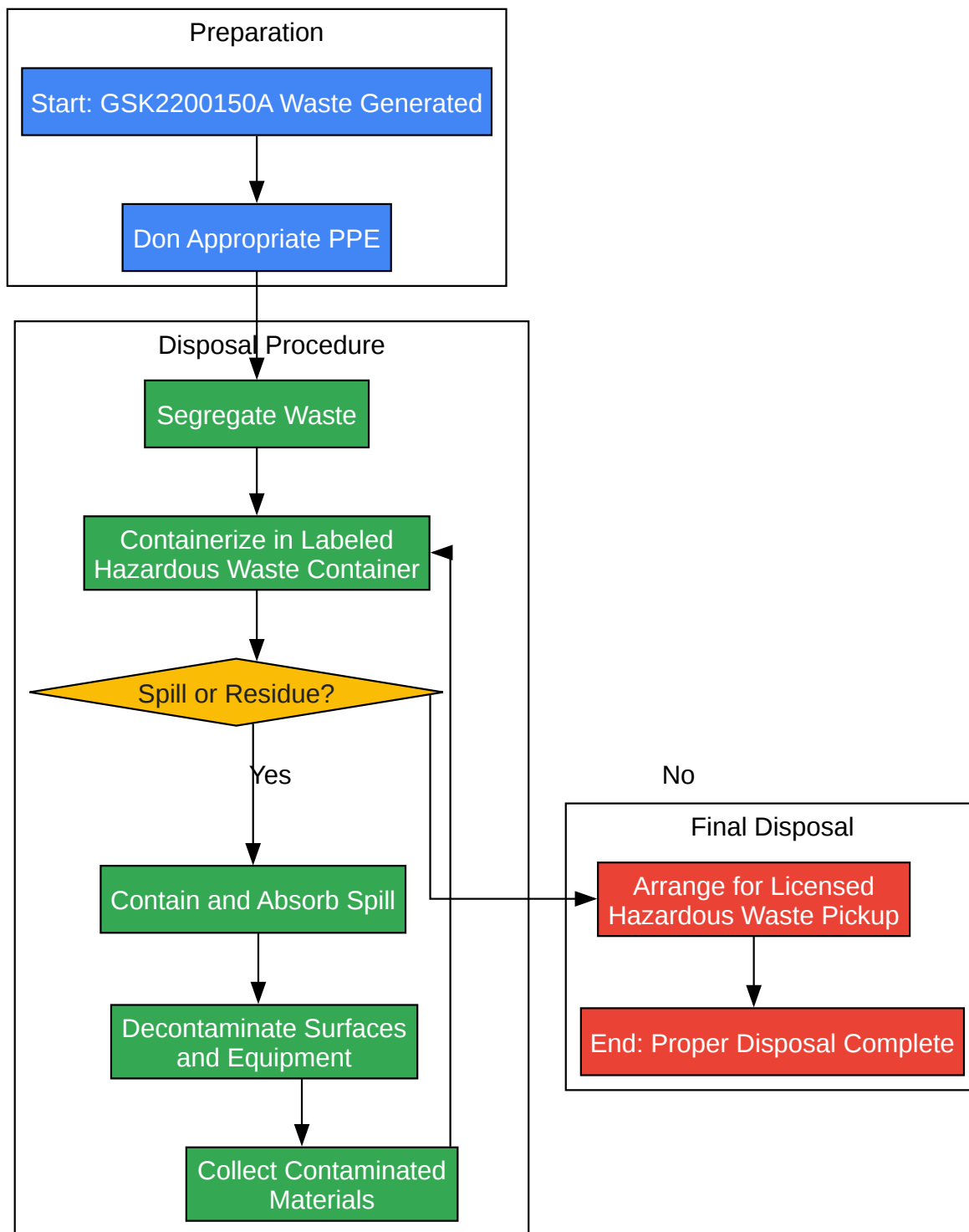
The primary directive for the disposal of **GSK2200150A** is to "Dispose of contents/ container to an approved waste disposal plant." [2] This necessitates treating it as a hazardous chemical waste. The following steps provide a clear workflow for its proper disposal.

- Segregation: Do not mix **GSK2200150A** waste with other waste streams. It should be collected in a dedicated, properly labeled hazardous waste container.
- Containerization: Use a chemically resistant, sealable container for waste collection. Ensure the container is clearly labeled with "Hazardous Waste," the chemical name (**GSK2200150A**), and the associated hazard symbols.
- Spill Management: In the event of a spill, prevent it from entering drains or water courses.[2] Absorb the spill with an inert, non-combustible material such as diatomite or universal binders.[2] The contaminated absorbent material must then be collected and disposed of as hazardous waste.
- Decontamination: Following a spill or at the end of an experimental run, decontaminate surfaces and equipment by scrubbing with alcohol.[2] All materials used for decontamination, such as wipes or towels, should also be disposed of as hazardous waste.

- **Waste Pickup:** Arrange for the collection of the hazardous waste container by a licensed environmental waste management service. Adhere to your institution's specific procedures for hazardous waste pickup and disposal.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the safe disposal of **GSK2200150A**.



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References

- 1. adooq.com [adoodq.com]
- 2. GSK-2200150A|1443138-53-1|MSDS [dcchemicals.com]
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